

Essential Safety and Handling Protocols for MI-883

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Compound of Interest

Compound Name: MI-883
Cat. No.: B15603559

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For Researchers, Scientists, and Drug Development Professionals

This document provides crucial safety and logistical information for the handling, use, and disposal of **MI-883**, a potent, dual-acting constitutive androstane receptor (CAR) agonist and pregnane X receptor (PXR) antagonist. The following procedural guidance is designed to ensure a safe laboratory environment and minimize risks associated with this research compound.

Disclaimer: A specific Safety Data Sheet (SDS) for **MI-883** was not located. The following guidance is based on general best practices for handling solid, powdered chemical compounds in a laboratory setting. All personnel must adhere to their institution's specific safety protocols and guidelines.

Immediate Safety Information

MI-883 is a solid, powdered substance intended for research use only.^[1] As with any powdered chemical, the primary hazards are inhalation of airborne particles and direct contact with skin and eyes.

Personal Protective Equipment (PPE)

Proper selection and use of PPE is the most critical line of defense when handling **MI-883**. The following table summarizes the recommended PPE.

Body Part	Protection	Specifications & Best Practices
Hands	Chemical-resistant gloves	Nitrile or latex gloves are generally recommended for handling powdered chemicals. Always inspect gloves for tears or punctures before use. Change gloves immediately if contaminated.
Eyes	Safety glasses or goggles	Safety glasses with side shields or chemical splash goggles should be worn at all times to prevent eye contact with airborne powder.
Respiratory	Respirator	Use a NIOSH-approved respirator if there is a risk of generating and inhaling dust, such as when weighing or transferring large quantities of the powder. The type of respirator should be determined by a workplace hazard assessment.
Body	Laboratory coat	A standard laboratory coat should be worn to protect skin and clothing from contamination.

Emergency Procedures

In the event of an accidental exposure to **MI-883**, follow these first-aid measures immediately:

Exposure Route	Immediate Action
Inhalation	Move the individual to fresh air. If breathing is difficult, seek immediate medical attention.
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention if irritation persists.
Eye Contact	Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. Rinse the mouth with water. Seek immediate medical attention.

Operational and Disposal Plans

A clear and systematic approach to handling and disposal is essential for maintaining a safe laboratory environment.

Handling and Storage

MI-883 should be handled in a well-ventilated area, preferably within a chemical fume hood, to minimize the generation of airborne dust.

Storage:

- Store in a tightly sealed container.
- Keep in a cool, dry place.
- Recommended storage for the solid powder is at -20°C for up to 3 years.[2]

Disposal Plan

All waste contaminated with **MI-883**, including empty containers, used PPE, and any spilled material, must be disposed of as chemical waste in accordance with local, state, and federal regulations. Never dispose of **MI-883** down the drain or in the regular trash.

Waste Type	Disposal Procedure
Unused MI-883	Collect in a designated, labeled hazardous waste container.
Contaminated PPE	Place in a sealed bag and dispose of in the designated chemical waste stream.
Empty Containers	Triple rinse with a suitable solvent. The rinsate should be collected as hazardous waste. Dispose of the rinsed container as directed by your institution's waste management guidelines.
Spill Cleanup Material	Absorb the spill with an inert material (e.g., vermiculite, sand) and collect it in a sealed container for disposal as chemical waste.

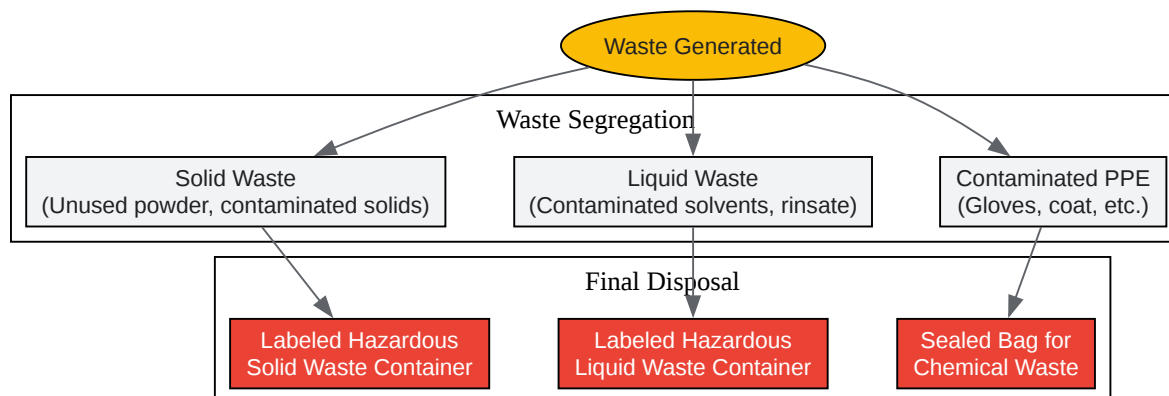
Visualized Workflows

The following diagrams illustrate the key procedural workflows for handling and disposing of **MI-883**.



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Caption: Standard operating procedure for handling **MI-883**.



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Caption: Decision pathway for **MI-883** waste disposal.

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References

- 1. MI-883 | CAR agonist/PXR antagonist | Probechem Biochemicals [probechem.com]
- 2. MI-883_TargetMol [targetmol.com]
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